

4-Chloro-N,N-diisopropylbenzamide: A Review of Available Research

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Compound of Interest

Compound Name: 4-Chloro-N,N-diisopropylbenzamide

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[City, State] – A comprehensive review of existing scientific literature reveals a notable scarcity of dedicated research on the chemical compound **4-Chloro-N,N-diisopropylbenzamide**. While the broader class of benzamide derivatives has been explored for various applications, including potential therapeutic uses, this specific molecule remains largely uncharacterized in the public domain.

Our in-depth analysis of chemical databases and scientific publications indicates that while the synthesis of related benzamide compounds is well-documented, specific experimental protocols, quantitative biological data, and detailed mechanistic studies for **4-Chloro-N,N-diisopropylbenzamide** are not readily available. The existing literature primarily focuses on analogs and more complex derivatives, leaving a significant knowledge gap regarding the specific properties and potential applications of this compound.

Synthesis and Physicochemical Properties

The fundamental structure of **4-Chloro-N,N-diisopropylbenzamide** is registered in chemical databases such as PubChem, with the molecular formula C₁₃H₁₈ClNO.^[1] While specific, experimentally verified data is limited, its basic physicochemical properties can be predicted using computational models.

General synthetic routes for benzamides typically involve the reaction of a substituted benzoyl chloride with an appropriate amine. In the case of **4-Chloro-N,N-diisopropylbenzamide**, this would likely involve the reaction of 4-chlorobenzoyl chloride with diisopropylamine. A general procedure for a similar compound, 4-chloro-N,N-dimethylbenzamide, involves reacting the corresponding aryl alcohol with an amine in the presence of tert-butyl hydroperoxide and a catalyst.^[2] Another well-documented synthesis for a related structure, 4-chloro-N-(4-morpholinyl)benzamide, utilizes the Schotten-Baumann reaction conditions, where 4-chlorobenzoyl chloride is reacted with morpholine in the presence of a base like triethylamine.^[3]

Table 1: Predicted Physicochemical Properties of **4-Chloro-N,N-diisopropylbenzamide**

Property	Value	Source
Molecular Formula	C13H18ClNO	^[1]
Molecular Weight	239.74 g/mol	^[1]
XLogP3	3.6	^[1]
Hydrogen Bond Donor Count	0	^[1]
Hydrogen Bond Acceptor Count	1	^[1]
Rotatable Bond Count	3	^[1]

Note: The properties listed in this table are computationally predicted and have not been experimentally verified.

Biological Activity and Potential Applications

There is a significant lack of information regarding the biological activity of **4-Chloro-N,N-diisopropylbenzamide**. While benzamide derivatives, in general, are known to exhibit a wide range of biological activities, including antibacterial and antifungal effects, no specific studies have been published detailing the bioactivity of this particular compound.^[4]

Research on structurally related molecules offers some context for potential areas of investigation. For instance, the more complex benzamide derivative mosapride acts as a

serotonin 5-HT₄ receptor agonist, indicating that benzamide structures can interact with specific biological targets.[5] Another complex benzamide, GSK3787, has been identified as a selective and irreversible peroxisome proliferator-activated receptor delta (PPAR δ) antagonist.[6] These examples highlight the diverse pharmacological potential within the benzamide class of compounds. However, it is crucial to note that the biological activity of a compound is highly dependent on its specific chemical structure, and therefore, the activities of these related molecules cannot be directly extrapolated to **4-Chloro-N,N-diisopropylbenzamide**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **4-Chloro-N,N-diisopropylbenzamide** are not available in the reviewed literature. However, based on general laboratory practices for similar compounds, a potential synthetic workflow can be conceptualized.

Caption: A conceptual workflow for the synthesis and characterization of **4-Chloro-N,N-diisopropylbenzamide**.

Future Directions

The current body of scientific literature presents a clear opportunity for foundational research into the synthesis, characterization, and biological evaluation of **4-Chloro-N,N-diisopropylbenzamide**. Future studies could focus on:

- **Definitive Synthesis and Characterization:** Developing and publishing a detailed, optimized protocol for the synthesis of **4-Chloro-N,N-diisopropylbenzamide**, accompanied by comprehensive analytical data (NMR, MS, IR, etc.).
- **Broad Biological Screening:** Conducting a wide range of in vitro assays to screen for potential biological activities, such as antimicrobial, anticancer, or enzyme inhibitory effects.
- **Computational Modeling and Docking Studies:** Utilizing in silico methods to predict potential biological targets and guide further experimental investigations.

In conclusion, **4-Chloro-N,N-diisopropylbenzamide** represents an under-explored area of chemical research. While the broader family of benzamides has demonstrated significant potential, dedicated studies are required to elucidate the specific properties and potential

applications of this particular compound. Such research would not only contribute to the fundamental understanding of benzamide chemistry but could also uncover novel applications in various scientific and industrial fields.

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